

What are the physical and chemical properties of Dibenzo-30-crown-10?

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Compound of Interest

Compound Name: *Dibenzo-30-crown-10*

Cat. No.: *B100617*

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Dibenzo-30-crown-10: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibenzo-30-crown-10 (DB30C10) is a macrocyclic polyether belonging to the crown ether family. Its structure, characterized by a large 30-membered ring containing ten oxygen atoms and flanked by two benzene rings, endows it with a remarkable ability to selectively bind large cations. This unique property has positioned DB30C10 as a valuable tool in various scientific and industrial fields, including analytical chemistry, organic synthesis, and materials science. This guide provides an in-depth overview of the physical and chemical properties of **Dibenzo-30-crown-10**, detailed experimental protocols for its synthesis and characterization, and insights into its applications, particularly those relevant to drug development and scientific research.

Physical and Chemical Properties

Dibenzo-30-crown-10 is a solid at room temperature, with a melting point in the range of 106–108 °C.[1] It is highly soluble in a variety of organic solvents but is insoluble in water.[2] The presence of the lipophilic dibenzo groups contributes to its solubility in nonpolar environments, a key feature for its application as a phase-transfer catalyst.[3]

Table 1: Physical and Chemical Properties of Dibenzo-30-crown-10

Property	Value	References
Molecular Formula	C ₂₈ H ₄₀ O ₁₀	[4]
Molecular Weight	536.61 g/mol	[4]
Appearance	Beige crystalline solid	
Melting Point	106-108 °C	[1]
Boiling Point	~573 °C (estimated)	[1]
CAS Number	17455-25-3	[4]
Solubility	Soluble in organic solvents like chloroform, methanol, and THF; Insoluble in water.	[2]

Spectroscopic Data

The structural elucidation of **Dibenzo-30-crown-10** is typically achieved through a combination of spectroscopic techniques.

Table 2: Spectroscopic Data for Dibenzo-30-crown-10

Technique	Expected Absorptions/Signals
¹ H NMR	Aromatic protons (Ar-H): ~6.8-7.0 ppm; Methylene protons adjacent to aromatic oxygen (Ar-O-CH ₂): ~4.1-4.3 ppm; Ethylene glycol unit protons (-O-CH ₂ -CH ₂ -O-): ~3.7-3.9 ppm.
¹³ C NMR	Aromatic carbons (Ar-C): ~110-150 ppm; Methylene carbons adjacent to aromatic oxygen (Ar-O-CH ₂): ~68-70 ppm; Ethylene glycol unit carbons (-O-CH ₂ -CH ₂ -O-): ~70-72 ppm.
FTIR (cm ⁻¹)	Aromatic C-H stretch: ~3050-3100; Aliphatic C-H stretch: ~2850-3000; C=C aromatic ring stretch: ~1500-1600; C-O ether stretch: ~1250-1000. ^[5]
Mass Spec.	Molecular ion peak (M ⁺) at m/z = 536.6. Fragmentation is expected to occur through cleavage of the polyether chain, leading to a series of peaks differing by 44 Da (C ₂ H ₄ O units). ^{[2][6]}

Experimental Protocols

Synthesis of Dibenzo-30-crown-10

A common method for the synthesis of dibenzo-crown ethers is the Williamson ether synthesis, reacting a catechol with a suitable dihalide in the presence of a base.^[7]

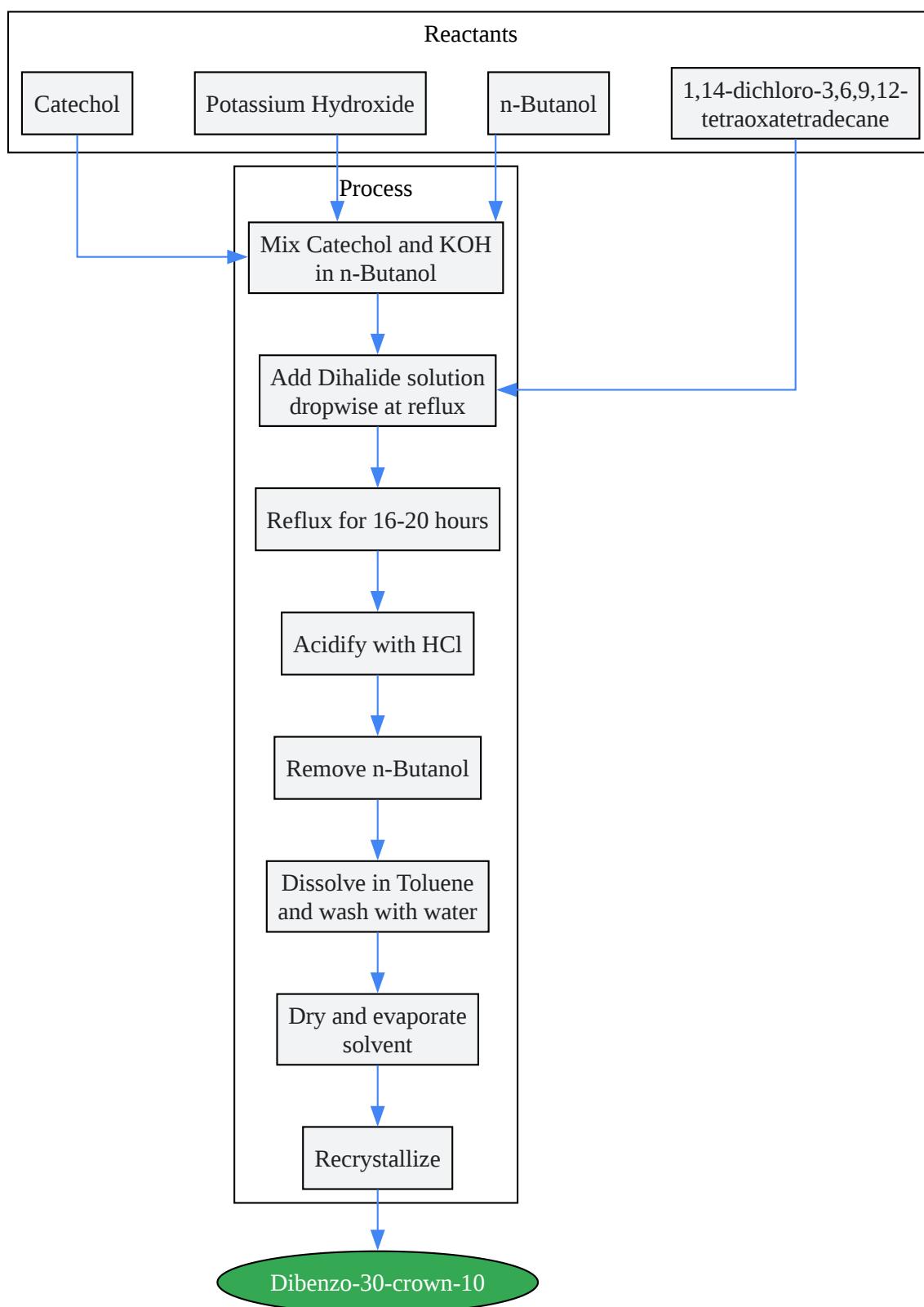
Materials:

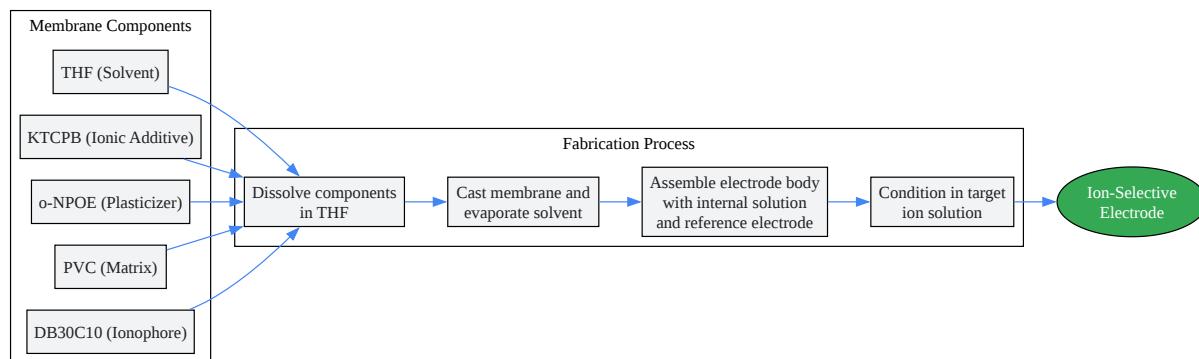
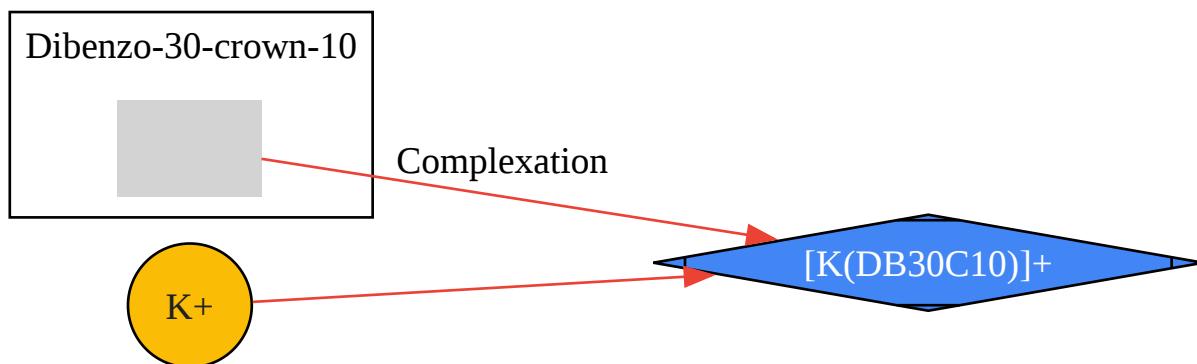
- Catechol
- 1,14-dichloro-3,6,9,12-tetraoxatetradecane
- Potassium Hydroxide (KOH)
- n-Butanol

- Hydrochloric acid (HCl)
- Toluene

Procedure:

- A solution of catechol in n-butanol is prepared in a round-bottom flask equipped with a reflux condenser and a dropping funnel.
- An aqueous solution of potassium hydroxide is added dropwise to the catechol solution with stirring.
- A solution of 1,14-dichloro-3,6,9,12-tetraoxatetradecane in n-butanol is added dropwise to the reaction mixture over a period of 2 hours at reflux.
- The reaction mixture is refluxed for an additional 16-20 hours.
- After cooling, the mixture is acidified with concentrated HCl.
- The n-butanol is removed by distillation.
- The residue is dissolved in toluene and washed with water to remove inorganic salts.
- The organic layer is dried over anhydrous magnesium sulfate, and the solvent is evaporated under reduced pressure.
- The crude product is purified by recrystallization from a suitable solvent system (e.g., acetone/water) to yield **Dibenzo-30-crown-10** as a crystalline solid.





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References

- 1. DIBENZO-30-CROWN-10 CAS#: 17455-25-3 [m.chemicalbook.com]
- 2. chemguide.co.uk [chemguide.co.uk]
- 3. iajpr.com [iajpr.com]
- 4. scbt.com [scbt.com]
- 5. uanlch.vscht.cz [uanlch.vscht.cz]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Organic Syntheses Procedure [orgsyn.org]
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